

Valsartan-d3: A Technical Guide for Hypertension and Heart Failure Research

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Compound of Interest

Compound Name: Valsartan-d3

Cat. No.: B562332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Valsartan-d3**, a deuterated form of the angiotensin II receptor blocker (ARB) Valsartan. While Valsartan is a widely prescribed medication for hypertension and heart failure, **Valsartan-d3**'s primary role in research is not as a therapeutic agent itself, but as a crucial tool for the precise quantification of Valsartan in biological matrices. Its use as a stable isotope-labeled internal standard in pharmacokinetic and pharmacodynamic studies is pivotal for accurate drug development and clinical monitoring.

Introduction to Valsartan and the Role of Deuteration

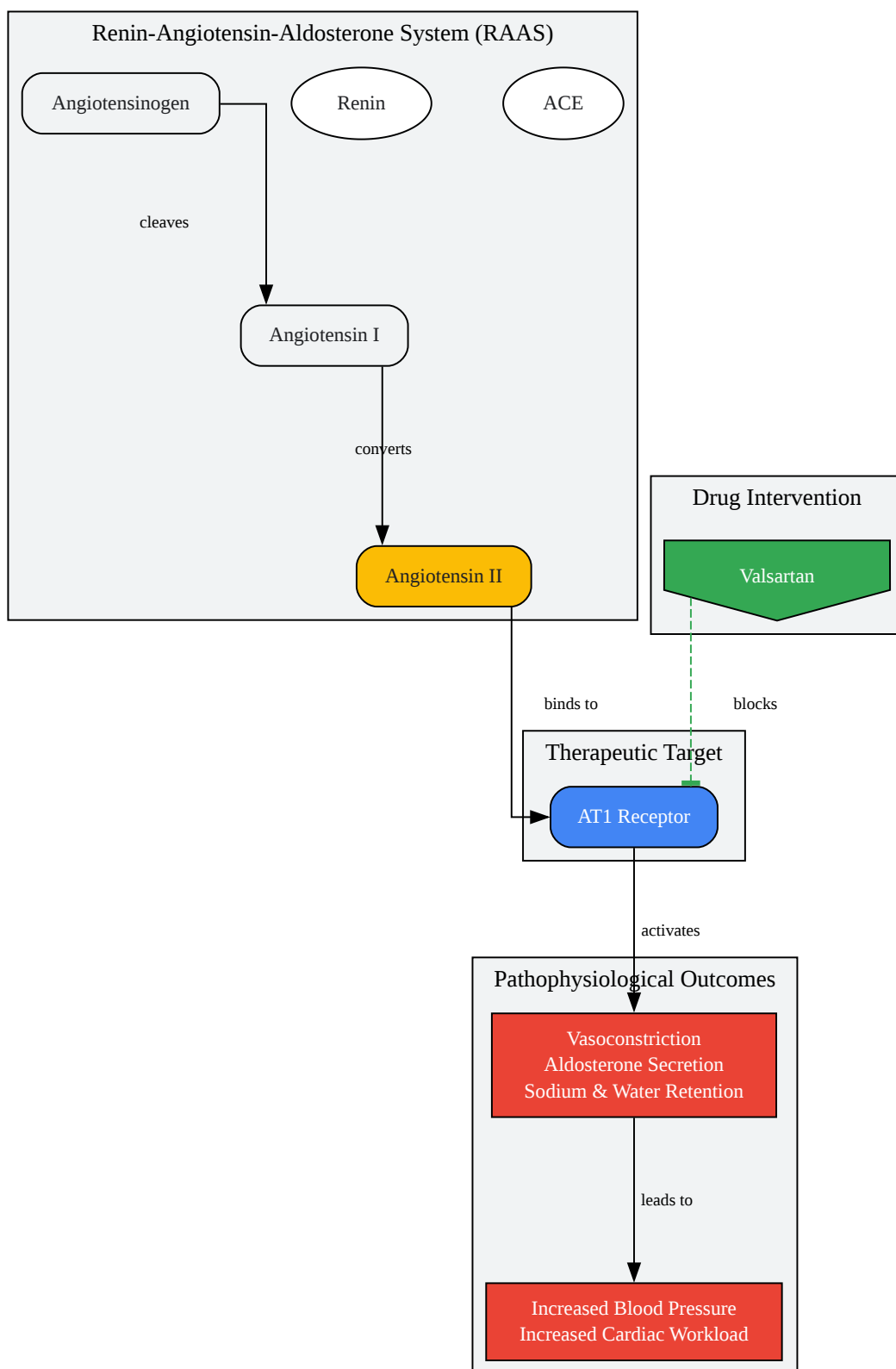
Valsartan exerts its therapeutic effect by selectively blocking the angiotensin II type 1 (AT1) receptor, thereby inhibiting the vasoconstrictive and aldosterone-secreting effects of angiotensin II. This leads to a reduction in blood pressure and a decrease in cardiovascular stress, making it an effective treatment for hypertension and heart failure.[1]

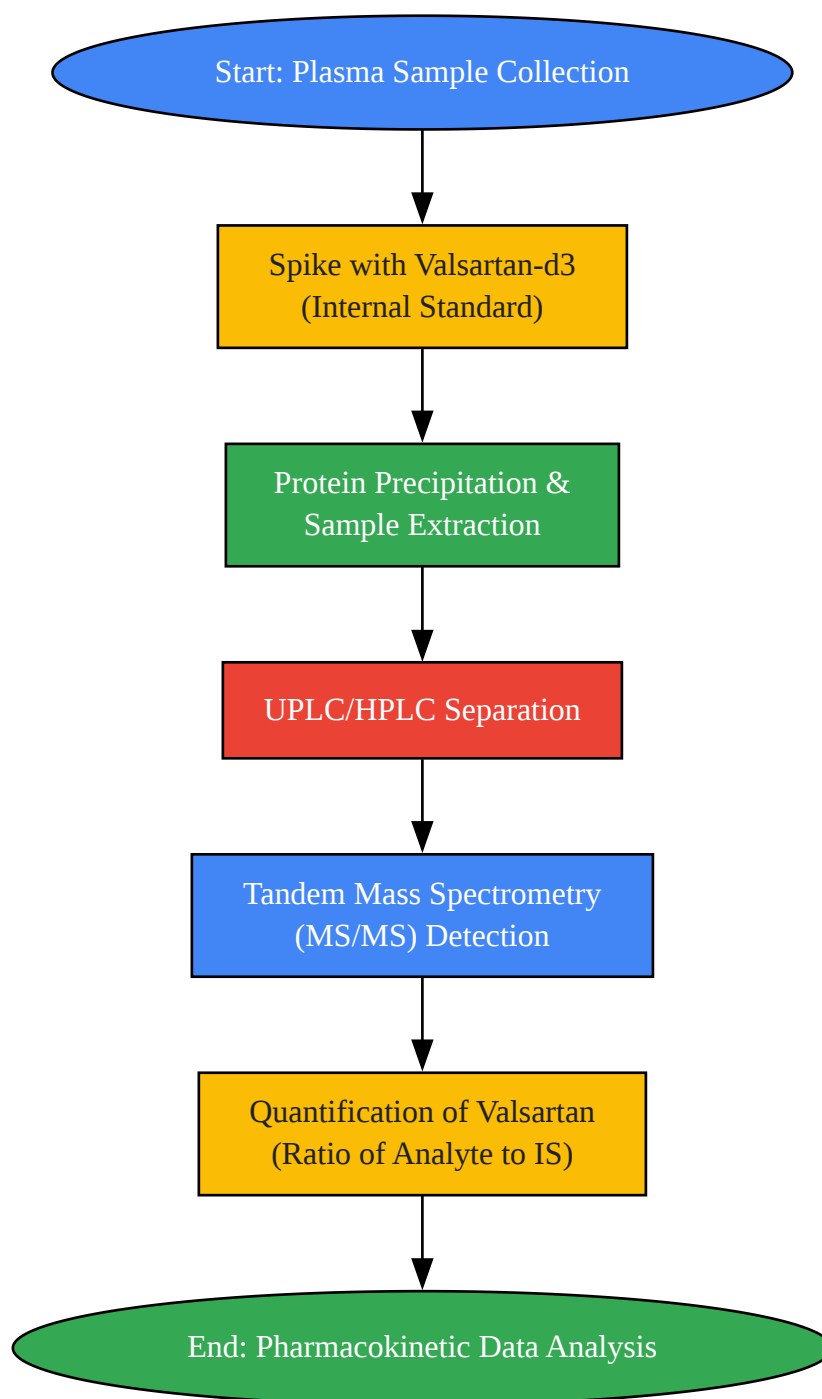
Deuteration, the process of replacing hydrogen atoms with their heavier isotope, deuterium, is a technique used in pharmaceutical research to create stable isotope-labeled compounds.[2] These deuterated analogs are chemically almost identical to the parent drug but have a higher mass. This mass difference allows them to be distinguished from the non-deuterated drug by mass spectrometry, making them ideal internal standards for quantitative bioanalysis.[2][3]

Valsartan-d3 is the deuterium-labeled version of Valsartan and is widely used for this purpose in research settings.^[4]

Mechanism of Action of Valsartan

Valsartan's mechanism of action is central to its therapeutic efficacy in hypertension and heart failure. The renin-angiotensin-aldosterone system (RAAS) plays a key role in regulating blood pressure and fluid balance. Angiotensin II, a potent vasoconstrictor, is a primary component of this system. Valsartan selectively antagonizes the AT1 receptor, preventing angiotensin II from binding and initiating its physiological effects. This blockade results in vasodilation, reduced aldosterone secretion, and consequently, a lowering of blood pressure and a reduction in the cardiac workload.^[1]





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